

Technical Support Center: Mitigating Xenon-135 Poisoning in Nuclear Reactors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Xenon-135

Cat. No.: B1198187

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This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions regarding the mitigation of **Xenon-135** (^{135}Xe) poisoning in nuclear reactors.

Frequently Asked Questions (FAQs)

Q1: What is **Xenon-135** poisoning in the context of a nuclear reactor?

A1: **Xenon-135**, an isotope of xenon, is the most powerful known neutron-absorbing nuclear poison, with a significant impact on nuclear reactor operation.[1][2] "Xenon poisoning" refers to the process where the accumulation of ^{135}Xe in a reactor core absorbs neutrons, thereby reducing the reactor's reactivity and power output.[3] This phenomenon can sometimes make it difficult to restart a reactor after a shutdown.[1]

Q2: How is **Xenon-135** produced in a reactor?

A2: **Xenon-135** is a fission product, primarily generated through the decay of Iodine-135 (^{135}I). [1][3] The decay chain is as follows: Tellurium-135 (produced from fission) rapidly decays into ^{135}I . [4][5] Then, ^{135}I , with a half-life of 6.58 hours, decays into ^{135}Xe . [1] A small amount of ^{135}Xe (about 5%) is also produced directly from fission. [4][6]

Q3: How is **Xenon-135** removed from the reactor core?

A3: There are two primary mechanisms for the removal of ^{135}Xe from a reactor core:

- Neutron Capture (Burnout): ^{135}Xe has a very large neutron absorption cross-section, meaning it readily captures neutrons.[4] This process transmutes it into Xenon-136 (^{136}Xe), which is a stable isotope and a very weak neutron absorber.[2][7]
- Radioactive Decay: ^{135}Xe is radioactive and decays to Cesium-135 (^{135}Cs) with a half-life of approximately 9.1 hours.[1][4]

Q4: What is the "iodine pit" or "xenon pit"?

A4: The "iodine pit" refers to a transient increase in ^{135}Xe concentration after a significant reduction in reactor power or a complete shutdown.[4] When the reactor power drops, the rate of ^{135}Xe burnout by neutron capture decreases significantly. However, the ^{135}I that has accumulated continues to decay into ^{135}Xe , causing its concentration to rise.[4] This buildup of ^{135}Xe can lead to a state where there is insufficient reactivity to restart the reactor, a condition known as being "poisoned out".[1] The peak concentration of ^{135}Xe typically occurs about 10 to 11 hours after shutdown.[8]

Q5: What are xenon oscillations?

A5: Xenon oscillations are periodic fluctuations in local power and ^{135}Xe concentration within different regions of the reactor core.[9][10] These oscillations can occur in large reactors with high neutron flux.[9][10] An initial power asymmetry can lead to an imbalance in ^{135}I production and ^{135}Xe burnout, causing power to shift from one part of the core to another.[1][10]

Troubleshooting Guides

Problem 1: Unexpected drop in reactor power during steady-state operation.

- Question: My reactor power is decreasing even though the control rods have not been moved. Could this be related to **Xenon-135**?
- Answer: Yes, this could be an indication of the onset of a xenon oscillation, particularly in large, high-flux reactors.[9][10] A localized increase in ^{135}Xe concentration can depress the local neutron flux and power. This can then induce a shift in power to another region of the core. Monitor the axial and radial flux distribution for signs of an oscillation.

Problem 2: Inability to restart the reactor after a shutdown.

- Question: I shut down the reactor several hours ago and now I cannot achieve criticality, even with the control rods fully withdrawn. What is happening?
- Answer: You are likely experiencing a "xenon-precluded start-up" or are in the "iodine pit".^[1] After shutdown, the concentration of ^{135}Xe increases significantly due to the decay of the accumulated ^{135}I , reaching a peak approximately 10-11 hours later.^{[4][8]} This high concentration of neutron-absorbing ^{135}Xe makes it impossible to restart the reactor until it has decayed away sufficiently. The period during which the reactor cannot be started is called the "xenon dead time".^[1]

Problem 3: Power level is oscillating in different parts of the core.

- Question: My core power is stable overall, but my axial flux detectors are showing significant and periodic variations between the top and bottom of the core. What should I do?
- Answer: This indicates the presence of axial xenon oscillations.^[9] To mitigate these, carefully planned control rod movements are necessary. The general strategy is to insert control rods into the region of the core where the power is highest to suppress the local reaction rate and then withdraw them as the power begins to shift to the other end of the core. This must be done carefully to avoid exacerbating the oscillation. Monitoring the axial flux difference is crucial for managing these oscillations.^[9]

Data Presentation

Table 1: Nuclear Properties of Key Isotopes

Isotope	Half-Life	Neutron Absorption Cross-Section (barns)	Primary Production Method	Primary Removal Method
Iodine-135 (¹³⁵ I)	6.58 hours[1]	Small	Fission Product	Radioactive Decay
Xenon-135 (¹³⁵ Xe)	9.1 hours[4]	~2.6 x 10 ⁶ [4]	Decay of ¹³⁵ I[4]	Neutron Capture (Burnout) & Radioactive Decay
Xenon-136 (¹³⁶ Xe)	Stable	Very Small	Neutron capture by ¹³⁵ Xe	-
Cesium-135 (¹³⁵ Cs)	2.3 x 10 ⁶ years[5]	Small	Decay of ¹³⁵ Xe	-

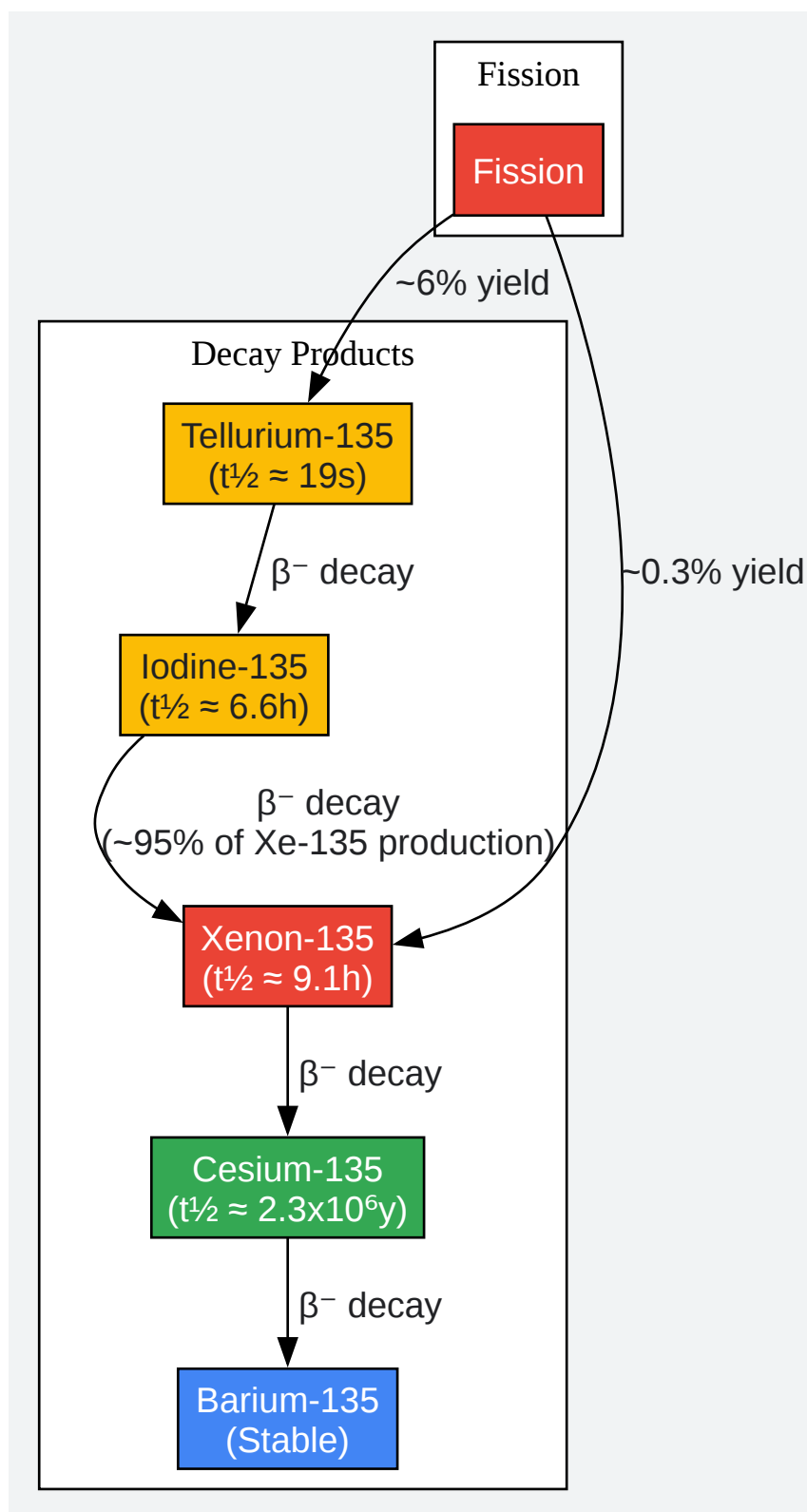
Experimental Protocols

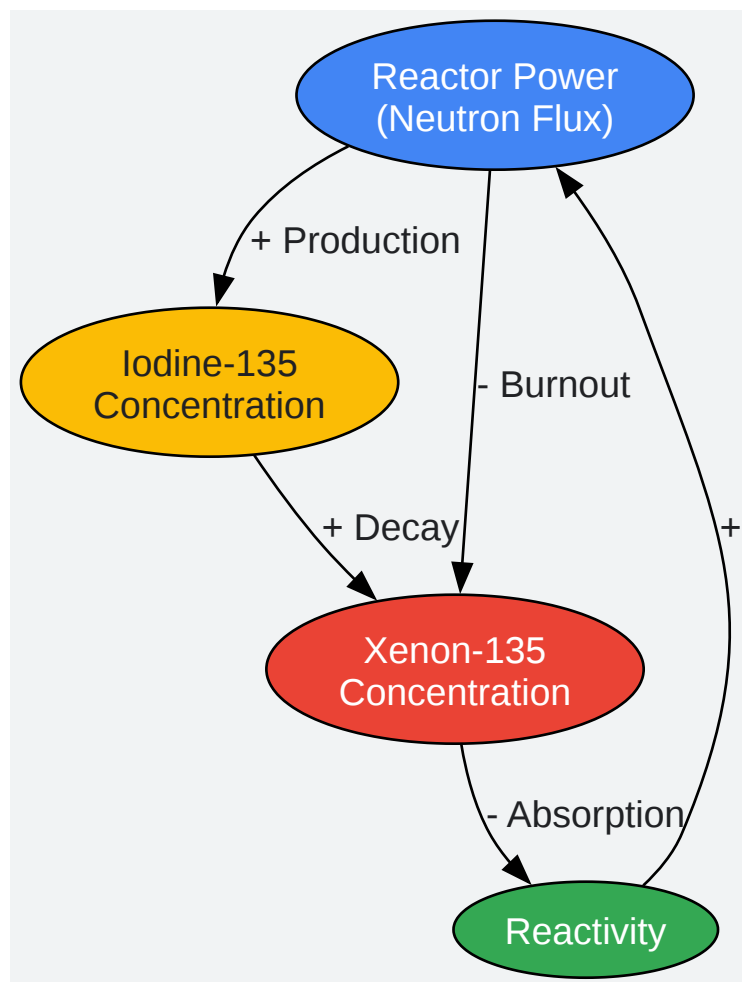
Protocol 1: Managing Reactor Shutdown to Minimize Xenon Poisoning Effects

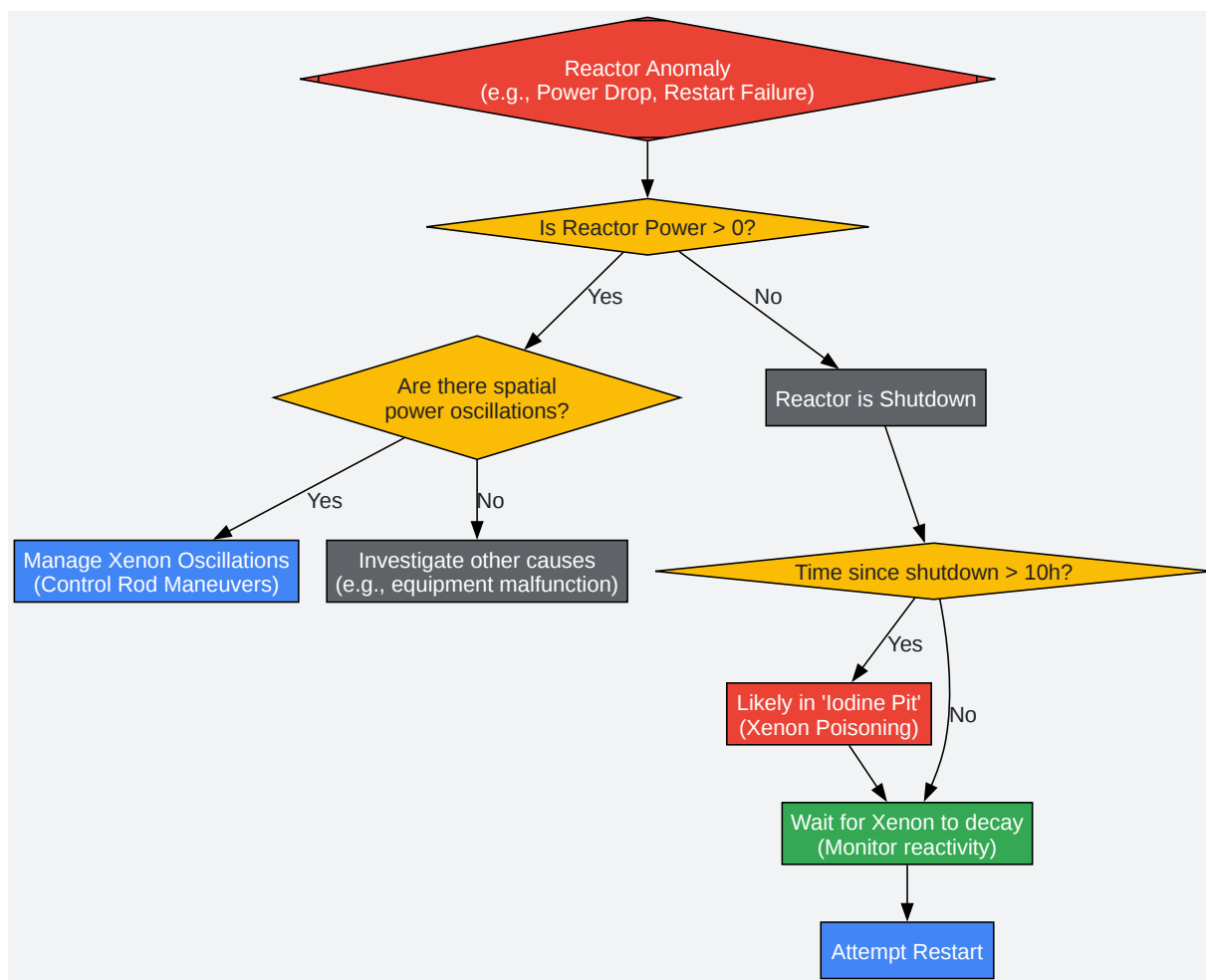
- Controlled Power Reduction: Instead of a rapid shutdown (SCRAM), if possible, gradually reduce the reactor power over a period of several hours. This allows for some burnout of the newly produced ¹³⁵Xe and reduces the peak of the subsequent xenon transient.
- Flux Shaping: Prior to shutdown, if the reactor design allows, manipulate control rods to flatten the neutron flux profile across the core. This can help to create a more uniform distribution of ¹³⁵I and subsequently ¹³⁵Xe, potentially reducing the severity of spatial oscillations after shutdown.
- Post-Shutdown Monitoring: Continuously monitor the core reactivity and estimated ¹³⁵Xe concentration after shutdown. This data is crucial for predicting the end of the "xenon dead time" and planning for a successful restart.
- Restart Procedure: Once the ¹³⁵Xe has decayed sufficiently, the reactor can be restarted. This will require withdrawing control rods to compensate for the remaining xenon poisoning.

As the power level increases, the accumulated ^{135}Xe will begin to burn out, leading to a positive reactivity insertion that must be managed by re-inserting control rods to maintain the desired power level.^[1]

Mandatory Visualization







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- To cite this document: BenchChem. [Technical Support Center: Mitigating Xenon-135 Poisoning in Nuclear Reactors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198187#mitigating-xenon-135-poisoning-in-nuclear-reactors]

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